

# 3-Ethoxycarbonylphenylboronic Acid: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Ethoxycarbonylphenylboronic acid

Cat. No.: B1587781

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Ethoxycarbonylphenylboronic acid** is a versatile organoboron compound widely utilized in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.[1][2][3][4] Its utility extends to the synthesis of complex organic molecules, including biologically active compounds and materials for various applications.[1] This guide provides in-depth safety information, handling precautions, and general experimental considerations for the use of **3-Ethoxycarbonylphenylboronic acid** in a laboratory setting, with a focus on ensuring the safety of researchers and the integrity of experimental outcomes.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling.

Property	Value	Reference
CAS Number	4334-87-6	[3]
Molecular Formula	C9H11BO4	[3]
Molecular Weight	193.99 g/mol	
Appearance	White to off-white or light yellow powder/crystal	[3][4]
Melting Point	135-139 °C (lit.)	[3]
Solubility	Soluble in Methanol	[3][4]
Storage Temperature	Room temperature; Keep in a dark, dry place.	[3][4]

## Safety and Hazard Information

**3-Ethoxycarbonylphenylboronic acid** is classified as a hazardous substance. Adherence to safety guidelines is crucial to minimize risks.

### GHS Hazard Classification

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3

## Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation.
Hazard	H319	Causes serious eye irritation.
Hazard	H335	May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Precautionary	P264	Wash skin thoroughly after handling.
Precautionary	P271	Use only outdoors or in a well-ventilated area.
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of water.
Precautionary	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Precautionary	P312	Call a POISON CENTER/doctor if you feel unwell.
Precautionary	P332 + P313	If skin irritation occurs: Get medical advice/attention.

Precautionary	P337 + P313	If eye irritation persists: Get medical advice/attention.
Precautionary	P362 + P364	Take off contaminated clothing and wash it before reuse.
Precautionary	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Precautionary	P405	Store locked up.
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.

## Handling and Storage Precautions

Proper handling and storage are paramount to ensure safety and maintain the chemical's integrity.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid inhalation of dust.[\[5\]](#)
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
  - Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[\[5\]](#)
- Hygiene Practices: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the chemical.[\[6\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

## First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release and Disposal

- **Spill Cleanup:** In case of a spill, wear appropriate PPE. For solid spills, carefully sweep or scoop up the material and place it in a suitable, labeled container for disposal. Avoid generating dust.
- **Waste Disposal:** Dispose of chemical waste in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain.

## Experimental Protocols and Considerations

While specific experimental protocols will vary depending on the reaction, the following provides a general workflow for a common application of **3-Ethoxycarbonylphenylboronic**

**acid:** the Suzuki-Miyaura cross-coupling reaction.

## General Workflow for Suzuki-Miyaura Coupling



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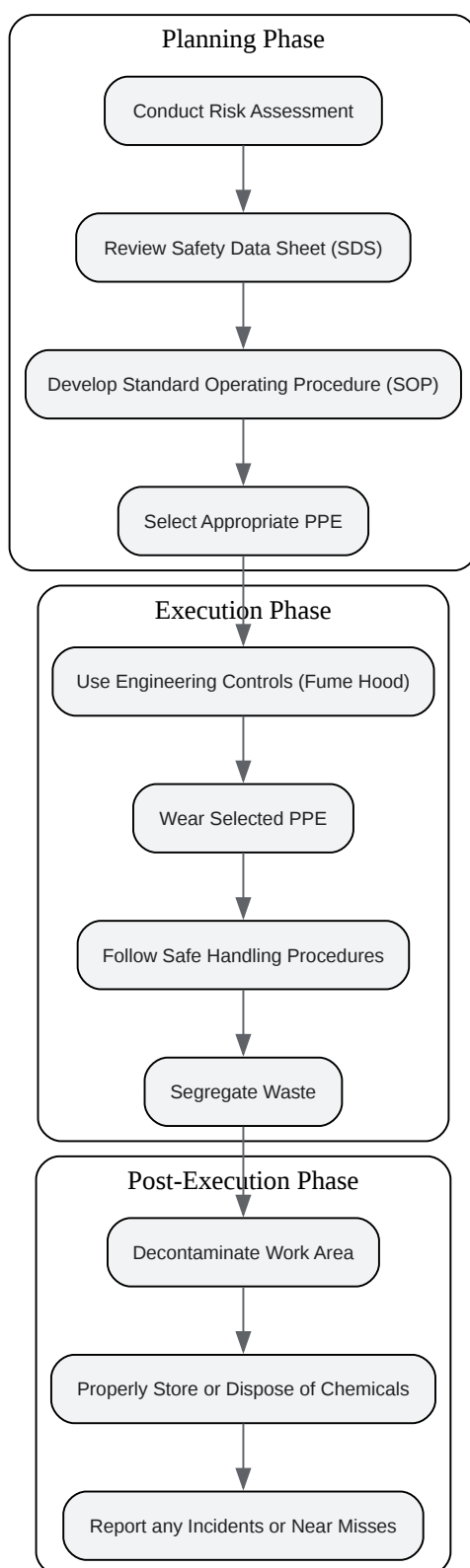
A general experimental workflow for a Suzuki-Miyaura coupling reaction.

## Key Considerations for Suzuki-Miyaura Coupling

- **Inert Atmosphere:** The palladium catalyst is sensitive to oxygen, so it is crucial to perform the reaction under an inert atmosphere (e.g., nitrogen or argon).[7]
- **Base:** The choice of base is critical and can significantly impact the reaction outcome. Common bases include carbonates (e.g.,  $K_2CO_3$ ,  $Cs_2CO_3$ ), phosphates (e.g.,  $K_3PO_4$ ), and hydroxides (e.g., NaOH).[8][9]
- **Solvent:** The solvent should be chosen based on the solubility of the reactants and the reaction temperature. Common solvents include toluene, dioxane, DMF, and THF, often with the addition of water.[9]
- **Catalyst:** A variety of palladium catalysts can be used. The choice of catalyst and ligand can influence the reaction efficiency and scope.[10]

## Logical Relationships in Laboratory Safety

A systematic approach to laboratory safety is essential when working with hazardous chemicals. The following diagram illustrates the logical flow of a standard laboratory safety protocol.



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A logical workflow for ensuring laboratory safety when handling chemicals.

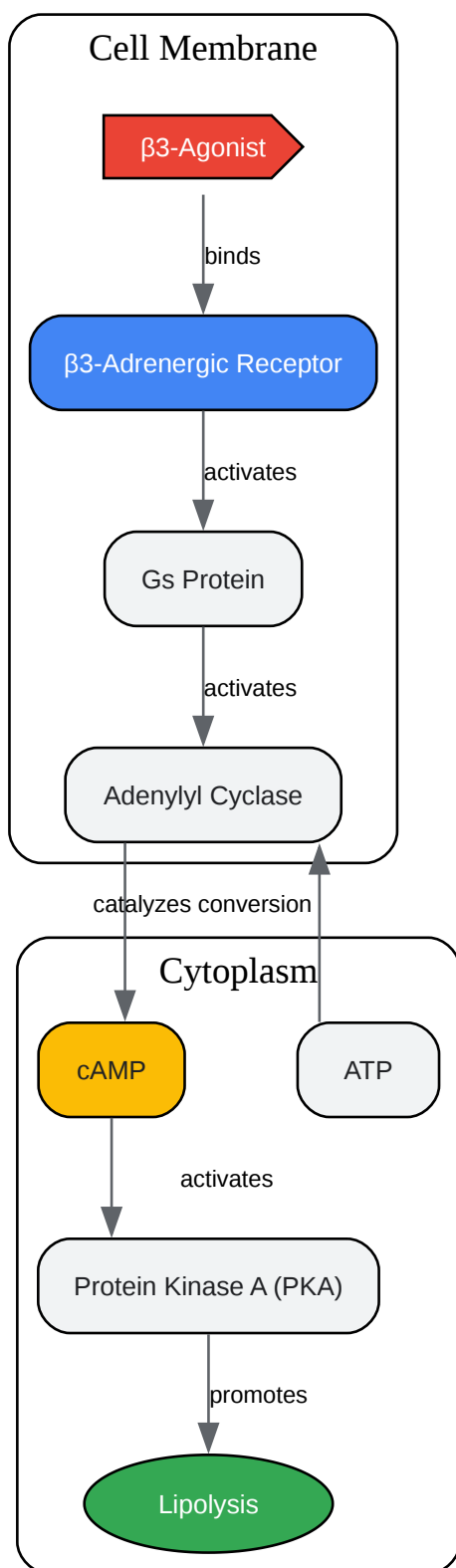


## Application in Drug Discovery

**3-Ethoxycarbonylphenylboronic acid** serves as a key building block in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> For instance, it is a reactant in the preparation of  $\beta$ 3-adrenergic receptor agonists.<sup>[3][4]</sup> These agonists are of interest for treating conditions such as overactive bladder and type 2 diabetes.<sup>[11][12]</sup> The  $\beta$ 3-adrenergic receptor is a G-protein coupled receptor primarily located in adipose tissue, where it is involved in the regulation of lipolysis and thermogenesis.<sup>[13]</sup> The synthesis of potent and selective  $\beta$ 3-adrenergic receptor agonists often involves the use of boronic acids in coupling reactions to construct the desired molecular scaffolds.<sup>[11][12]</sup>

## $\beta$ 3-Adrenergic Receptor Signaling Pathway

While **3-Ethoxycarbonylphenylboronic acid** is a synthetic precursor and not a direct modulator of the signaling pathway, understanding the target pathway is crucial for drug development professionals.



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Simplified signaling pathway of the  $\beta 3$ -adrenergic receptor.

## Conclusion

**3-Ethoxycarbonylphenylboronic acid** is an invaluable reagent in modern organic synthesis and drug discovery. Its effective and safe use hinges on a comprehensive understanding of its properties, hazards, and handling requirements. By adhering to the safety protocols outlined in this guide and employing careful experimental design, researchers can minimize risks and successfully leverage this compound in their scientific endeavors.

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